

# Technical Guide: Physicochemical Properties of 4,6-Dichloro-5-nitropyrimidine

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This technical guide provides an in-depth overview of the melting and boiling points of **4,6-dichloro-5-nitropyrimidine**, a key intermediate in the synthesis of various biologically active molecules.[1] This document includes a summary of its physical properties, detailed experimental protocols for thermal analysis, and a diagram illustrating its synthetic context.

## **Core Physicochemical Data**

**4,6-Dichloro-5-nitropyrimidine** is a solid at room temperature, appearing as a white to pale brown crystalline substance.[1][2] Its key physical properties are summarized in the table below.

Property	Value	Source
Melting Point	100 - 103 °C	[1][2][3][4]
Boiling Point	Data not available	
Molecular Formula	C4HCl2N3O2	[1]
Molecular Weight	193.98 g/mol	[1][3]
Appearance	White to off-white to pale brown solid	[1][2]



Note: The boiling point for **4,6-dichloro-5-nitropyrimidine** is not readily available in scientific literature, which may suggest that the compound decomposes at elevated temperatures before reaching a boiling point.

## **Experimental Protocols**

The following are detailed methodologies for the determination of the melting point of solid organic compounds like **4,6-dichloro-5-nitropyrimidine**.

## Melting Point Determination using a Capillary Tube Method (Thiele Tube or Melting Point Apparatus)

This method is a standard procedure for determining the melting point of a crystalline solid.

#### Apparatus:

- Glass capillary tubes (sealed at one end)
- Thermometer
- Thiele tube or a commercial melting point apparatus
- Heating medium (e.g., mineral oil for Thiele tube)
- Spatula
- Mortar and pestle (optional, for pulverizing the sample)

#### Procedure:

- Sample Preparation: A small amount of dry **4,6-dichloro-5-nitropyrimidine** is finely powdered. The open end of a glass capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end.[5][6][7] The sample should be packed to a height of 1-2 mm.[5][6]
- Apparatus Setup:



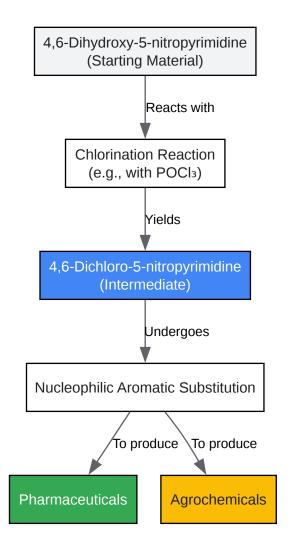
- Thiele Tube: The capillary tube is attached to a thermometer with a rubber band or thread, ensuring the sample is aligned with the thermometer bulb. The thermometer and attached capillary are then inserted into the Thiele tube containing a heating oil.[5]
- Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.[2][7]
- Heating: The apparatus is heated gently. For a preliminary determination, a rapid heating
  rate can be used to find an approximate melting range. For an accurate measurement, the
  heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the
  expected melting point.[2][7]
- Observation and Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[2][7][8] For a pure compound, this range is typically narrow (0.5-1.0 °C).[2]

## **Synthetic Pathway and Applications**

**4,6-Dichloro-5-nitropyrimidine** is a versatile synthetic intermediate.[1] It is commonly used in the development of pharmaceuticals, particularly for cancer and bacterial infection treatments, as well as in the formulation of agrochemicals like herbicides and fungicides.[1] Its synthesis typically involves the chlorination of 4,6-dihydroxy-5-nitropyrimidine.

Below is a diagram illustrating the logical workflow of its synthesis and subsequent application.





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Caption: Synthetic workflow of **4,6-dichloro-5-nitropyrimidine**.

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